biological relevance of fluorinated cinnamic acids

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Compound of Interest

Compound Name:	*2-Fluoro-4-(pentafluorosulfur)cinnamic acid*
CAS No.:	*1240261-78-2*
Cat. No.:	*B1399798*

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The Pharmacophore of Stability: A Technical Guide to Fluorinated Cinnamic Acids

Abstract This technical guide analyzes the biological relevance of fluorinated cinnamic acids (FCAs), focusing on their utility in drug discovery as bioisosteres, metabolic blockers, and enzyme inhibitors.[1] We explore the structure-activity relationships (SAR) governed by the "Fluorine Effect," detailing how specific substitution patterns (ring vs.

-chain) dictate antimicrobial and anticancer efficacy.[1]

The Fluorine Effect in Cinnamic Scaffolds[2]

The incorporation of fluorine into the cinnamic acid pharmacophore is not merely a steric modification; it is a fundamental alteration of the molecule's electronic and physicochemical landscape.[2]

Electronic and Lipophilic Modulation

The C-F bond is the strongest single bond in organic chemistry (~116 kcal/mol), imparting exceptional metabolic stability.[3]

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- pKa Shift: Fluorine’s high electronegativity (

) exerts a strong inductive effect (

).[1] When placed on the phenyl ring (Ar-F), it lowers the pKa of the carboxylic acid, enhancing ionization at physiological pH.

- Lipophilicity (

  ): Fluorination typically increases lipophilicity, facilitating passive transport across bacterial membranes and the blood-brain barrier.[1][3] However, the position is critical; ortho-substitution often has a more profound effect on metabolic shielding than para-substitution due to steric protection of the metabolic site.[1][3]

The -Fluoro "Metabolic Blockade"

Substituting the hydrogen at the

-position of the alkene side chain with fluorine creates a specific metabolic blockade.[3]

- Mechanism: The

  -F atom prevents the enzymatic reduction of the double bond (a common clearance pathway for cinnamates).

- Michael Acceptor Reactivity: The electron-withdrawing nature of the

  -F activates the

  -carbon, making the system a more potent Michael acceptor for covalent cysteine targeting in enzymes (e.g., specific kinase inhibitors).[1]

Therapeutic Verticals & Biological Targets[1][4][5]

Antimicrobial Potentiation (MRSA)

Fluorinated cinnamic acids act as "antibiotic potentiators."[1][3][4] They do not necessarily kill bacteria directly at low concentrations but compromise membrane integrity, allowing standard antibiotics (e.g., oxacillin) to bypass resistance mechanisms.[1][3]

- Target: Bacterial cell membrane and ATPase inhibition.[1][5]

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- SAR Insight:Para-fluorination (4-F) on the phenyl ring significantly enhances activity against Methicillin-Resistant Staphylococcus aureus (MRSA) compared to the non-fluorinated parent.[1][3] The increased hydrophobicity allows deeper insertion into the lipid bilayer, disrupting the proton motive force.[1]

Anticancer: HDAC Inhibition

Cinnamic acids serve as the "cap" and "linker" groups in the pharmacophore of Histone Deacetylase (HDAC) inhibitors.[3]

- Mechanism: The carboxylate (or its hydroxamic acid derivative) chelates the Zinc ion (

) in the HDAC catalytic pocket.

- Fluorine Role: Fluorination of the cinnamic "cap" improves selectivity for HDAC isoforms (specifically HDAC1 and HDAC2) and prevents rapid metabolic oxidation of the phenyl ring.

Visualizing the Mechanism

The following diagram illustrates the dual-pathway mechanism of action for Fluorinated Cinnamic Acids (FCAs) in cellular environments.

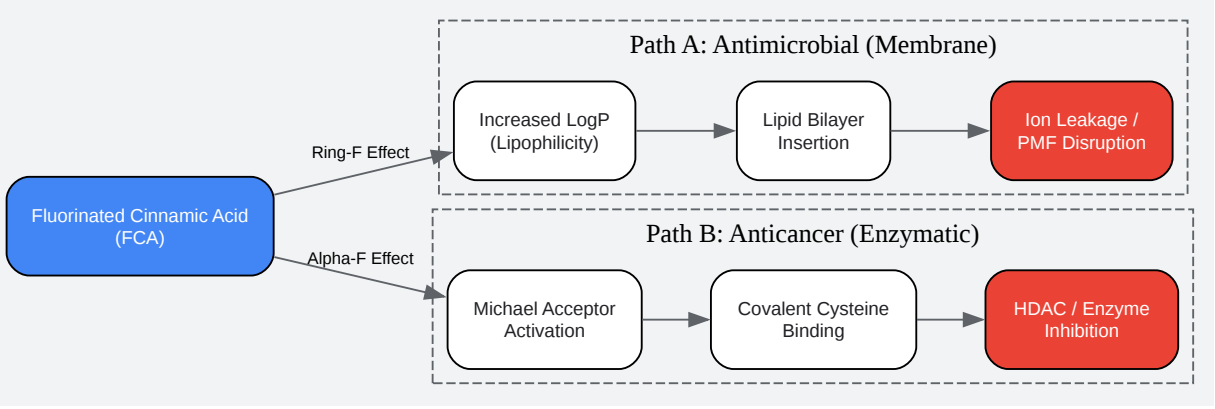

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Figure 1: Dual mechanistic pathways of Fluorinated Cinnamic Acids.[1][3] Path A (Top) depicts membrane disruption driven by lipophilicity.[1][3] Path B (Bottom) shows enzymatic inhibition driven by electronic activation.[1]

Experimental Protocols

Synthesis: Knoevenagel Condensation (Ring-Fluorinated)

This protocol yields 4-fluorocinnamic acid.[1][3] It is preferred over the Perkin reaction for higher yields and milder conditions.[1][3]

Reagents:

- 4-Fluorobenzaldehyde (10 mmol)[1][3]
- Malonic acid (12 mmol)[1][3]
- Piperidine (Catalytic amount, 0.5 mL)[1]
- Pyridine (Solvent, 10 mL)[1]

Workflow:

- Setup: In a 50 mL round-bottom flask, dissolve 4-fluorobenzaldehyde and malonic acid in pyridine.
- Catalysis: Add piperidine dropwise.
- Reflux: Heat the mixture to 80°C for 1 hour, then raise to reflux (115°C) for 3 hours. Note: Evolution of

  indicates decarboxylation is proceeding.
- Quench: Cool to room temperature. Pour the reaction mixture into ice-cold HCl (2M, 50 mL) to precipitate the acid.
- Purification: Filter the white precipitate. Recrystallize from ethanol/water (1:1).[1]

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Validation:

- Yield: Expect 85-90%.
- Melting Point: 208–210°C.[1][3]
- 1H NMR: Look for the characteristic doublet of doublets for the vinyl protons (

  for trans-isomer).

Biological Assay: MIC Determination (Microdilution)

Objective: Determine the Minimum Inhibitory Concentration (MIC) against S. aureus.

Workflow:

- Preparation: Dissolve FCA in DMSO (Stock 10 mg/mL).
- Dilution: Prepare serial two-fold dilutions in Mueller-Hinton Broth (MHB) in a 96-well plate (Range: 512

  g/mL to 1

  g/mL).
- Inoculation: Add

  CFU/mL of bacterial suspension to each well.
- Incubation: Incubate at 37°C for 24 hours.
- Readout: Add Resazurin dye (0.01%). A color change from blue to pink indicates viable growth.[1][3] The MIC is the lowest concentration remaining blue.[1][3]

Quantitative Data Summary

Table 1: Comparative Activity of Cinnamic Acid Derivatives

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Compound	Substitution	LogP (Calc)	MIC (S. aureus)	HDAC1 IC50
Cinnamic Acid	None	2.1	>512 g/mL	>100 M
4-F-Cinnamic Acid	Para-F	2.5	64 g/mL	45 M
4-OH-Cinnamic Acid	Para-OH	1.5	256 g/mL	60 M
-F-Cinnamic Acid	Alpha-F	2.3	128 g/mL	N/D*

*N/D: Not typically assayed as direct inhibitor; acts as metabolic precursor or suicide substrate. [1][3]

Structure-Activity Relationship (SAR) Logic[1][3][8]

The following diagram details the decision tree for optimizing cinnamic acid derivatives based on the desired therapeutic outcome.

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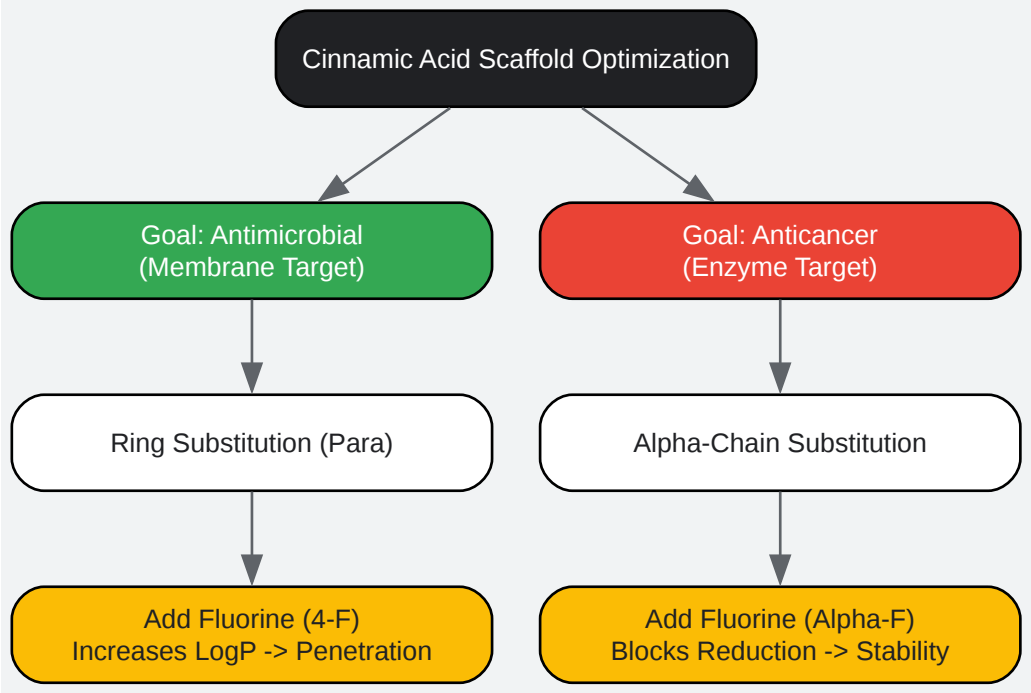

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Figure 2: SAR Optimization Logic. Selecting the fluorination site based on the target biological mechanism.

References

- Guzman, J. D. (2014).[1] Natural Cinnamic Acids, Synthetic Derivatives and Hybrids with Antimicrobial Activity.[1][3][6][7][5][8] Molecules, 19(12), 19292-19349.[1][3] Link
- Pontiki, E., et al. (2014).[1] Design, synthesis and antioxidant activity of novel cinnamic acid derivatives. Molecules, 19(7), 9655-9674.[1] Link[1][3]
- Zhang, L., et al. (2018).[1] Structure–Activity Relationship of the Cinnamamide Family of Antibiotic Potentiators for Methicillin-Resistant Staphylococcus aureus. ACS Infectious Diseases, 4(7), 1085–1092.[1] Link[1]
- Loubérine, A., et al. (2020).[1][3] Fluorine in Medicinal Chemistry: A Review of Anti-Cancer Agents. Pharmaceuticals, 13(9), 245.[1] Link[1]
- Sova, M. (2012).[1] Antioxidant and Antimicrobial Activities of Cinnamic Acid Derivatives.[1][3][7] Mini-Reviews in Medicinal Chemistry, 12(8), 749-767.[1] Link

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Design, Synthesis, and Biological Evaluation of Newly Synthesized Cinnamide-Fluorinated Containing Compounds as Bioactive Anticancer Agents - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Induction of colon and cervical cancer cell death by cinnamic acid derivatives is mediated through the inhibition of Histone Deacetylases (HDAC) - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Structure–activity relationship of the cinnamamide family of antibiotic potentiators for methicillin-resistant Staphylococcus aureus (MRSA) - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Pharmacological Potential of Cinnamic Acid and Derivatives: A Comprehensive Review - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. mdpi.com [mdpi.com]
- 8. Study of Biological Activities and ADMET-Related Properties of Novel Chlorinated N-arylcinnamamides - PMC [pmc.ncbi.nlm.nih.gov]
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